

Operational Guide: Safe Disposal and Handling of Hydroxy Atrazine-d5[1]

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Compound of Interest

Compound Name: Hydroxy Atrazine-d5

Cat. No.: B1164291

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Executive Summary & Chemical Profile[1]

Hydroxy Atrazine-d5 (CAS: 2163-68-0 for unlabeled parent) is a stable isotope-labeled metabolite of the herbicide Atrazine.[1] It is primarily used as an internal standard in LC-MS/MS analysis for environmental monitoring and toxicological studies.

While often handled in milligram quantities, its classification as a triazine metabolite and its typical formulation in hazardous solvents (e.g., Methanol) necessitate strict adherence to hazardous waste protocols. It is not radioactive, but it is persistent in water and potentially toxic to aquatic life.

Table 1: Chemical & Hazard Profile[2]

Property	Specification
Compound Name	Hydroxy Atrazine-d5 (ethyl-d5)
Parent Compound	Hydroxy Atrazine (2-hydroxy-4-ethylamino-6-isopropylamino-s-triazine)
Common Formulation	100 µg/mL in Methanol (MeOH)
Signal Word	DANGER (due to solvent carrier) / WARNING (pure substance)
Primary Hazards	Flammable Liquid (if in MeOH), Skin Sensitizer, STOT-RE (Heart), Aquatic Chronic 1
RCRA Status	U012 (Parent Atrazine); Metabolites treated as Hazardous Waste
Isotope Type	Stable Isotope (Deuterium) - Non-Radioactive

Regulatory Framework & Waste Classification[1][3][4][5]

Effective disposal relies on understanding the "Dual Hazard" nature of this material: the chemical toxicity of the triazine ring and the physicochemical hazards of the solvent carrier.

The "Derived-From" Logic

While Atrazine is a U012 listed waste under RCRA (40 CFR § 261.33), Hydroxy Atrazine is a degradate. However, most laboratory safety protocols mandate treating structural analogs and metabolites of U-listed herbicides with the same rigor as the parent compound to prevent environmental leaching.

Solvent Considerations

Hydroxy Atrazine-d5 is rarely disposed of as a pure solid. It is almost exclusively discarded as a mixture with solvents.

- Methanol Solution: Classifies as D001 (Ignitable) and F003 (Spent non-halogenated solvents).

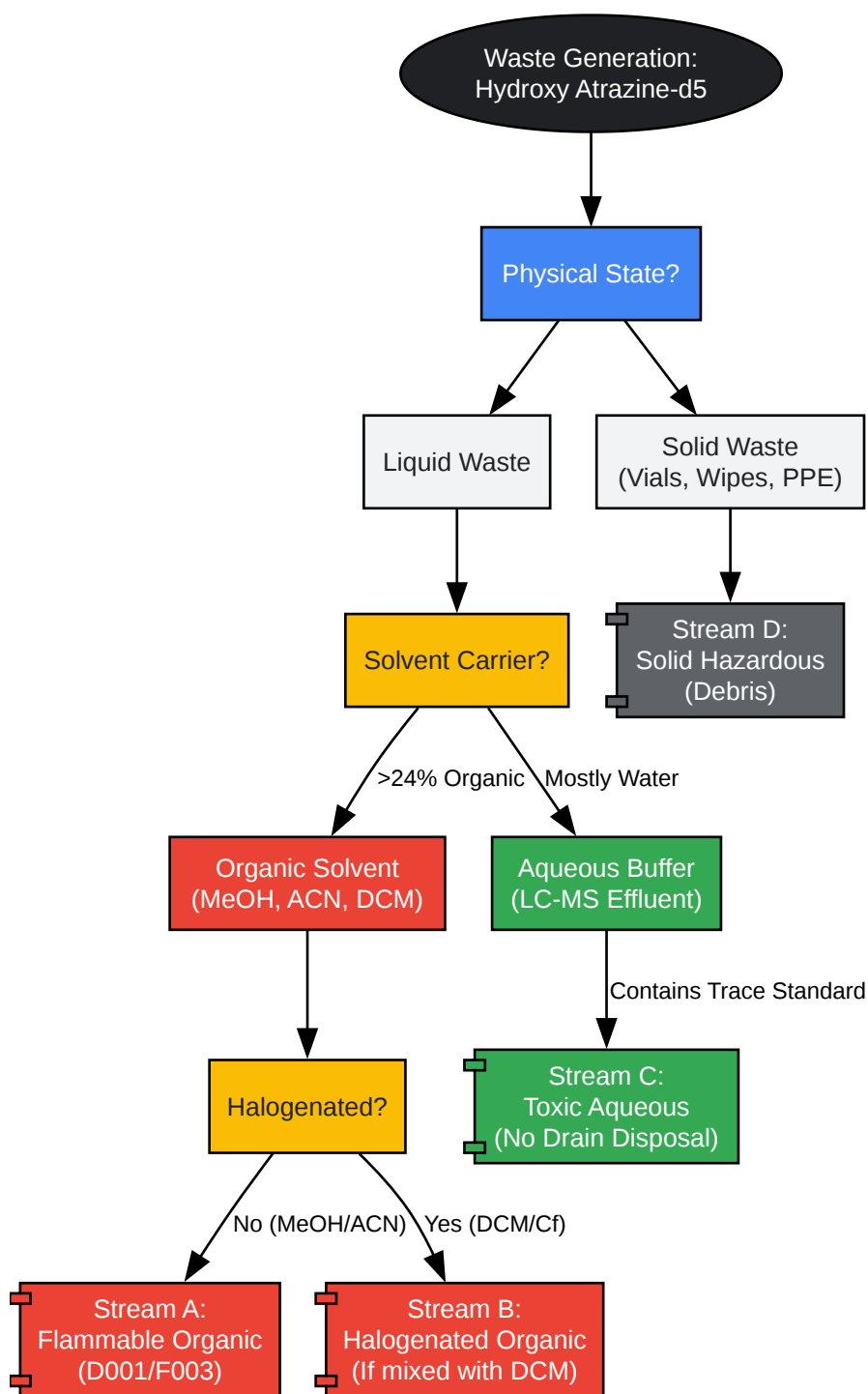
- LC-MS Effluent: Often contains Acetonitrile/Water/Formic Acid.[1] If the organic content is >24%, it is D001. If <24% but contains the standard, it must be collected as Toxic Aqueous Waste.

Deuterium Handling

Crucial Operational Note: Deuterated compounds (d5) are chemically identical to their non-labeled counterparts regarding toxicity and disposal. They do NOT require radioactive waste disposal (unlike Tritium ^3H or Carbon-14 ^{14}C).

Waste Stream Decision Matrix

The following logic flow ensures compliant segregation of **Hydroxy Atrazine-d5** waste streams.



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Figure 1: Decision matrix for segregating **Hydroxy Atrazine-d5** waste based on solvent carrier and physical state.[1]

Operational Disposal Procedures

Scenario A: Expired Stock Solutions (Methanol)

- Context: You have a 1 mL ampule of 100 µg/mL standard that has expired or partially evaporated.
- Protocol:
 - Do not decant into the sink.
 - Transfer the liquid contents into the lab's Non-Halogenated Organic Waste carboy (Red Tag).
 - Rinse the ampule once with methanol and add the rinsate to the same carboy.
 - Place the empty glass ampule in the Sharps Container (or Solid Hazardous Waste if required by local EHS).

Scenario B: LC-MS/MS Effluent

- Context: The waste line from the mass spectrometer after analyzing samples containing **Hydroxy Atrazine-d5**.
- Protocol:
 - Ensure the LC waste line feeds into a closed secondary containment vessel.
 - Label the container: "Aqueous Waste with Trace Organics (Triazines)."
 - Prohibition: Never pour this down the drain, even if diluted. Atrazine metabolites are persistent aquatic toxins (H410).

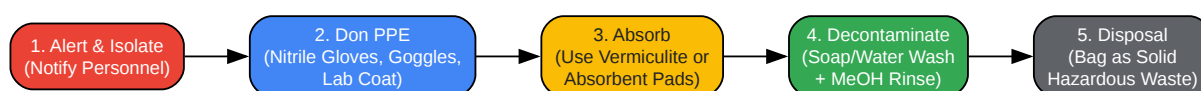
Scenario C: Solid Debris (Spill Cleanup/Wipes)

- Context: Kimwipes used to clean the bench or gloves used during handling.
- Protocol:
 - Collect all contaminated solids in a clear polyethylene bag.

- Seal and place in the Solid Hazardous Waste drum.
- Label as "Debris contaminated with Hydroxy Atrazine (Trace)."

Emergency Response: Spill Protocol

If a concentrated stock solution (e.g., >10 mL) is spilled, immediate action is required to prevent surface contamination and exposure.



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Figure 2: Step-by-step spill response workflow for **Hydroxy Atrazine-d5** solutions.

Decontamination Verification

Because Hydroxy Atrazine is less soluble in water than methanol, a two-step clean is required:

[1]

- Solubilize: Wipe the area with a methanol-soaked wipe to pick up the organic residue.
- Clean: Follow with warm soapy water to remove any remaining film.

References

- U.S. Environmental Protection Agency (EPA). (2023). List of Hazardous Wastes (40 CFR Part 261).[2][3] Retrieved from [[Link](#)]
- PubChem. (2023). Hydroxyatrazine Compound Summary. National Library of Medicine. Retrieved from [[Link](#)]
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Sources

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